

An In-depth Technical Guide on 3-Dimethylaminobenzoyl Chloride Hydrochloride

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Compound of Interest

Compound Name: 3-Dimethylaminobenzoyl chloride
hydrochloride

Cat. No.: B055449

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This guide provides essential chemical data for researchers, scientists, and professionals in drug development interested in **3-Dimethylaminobenzoyl chloride hydrochloride**. The information is presented in a structured format for clarity and ease of comparison.

Core Chemical Properties

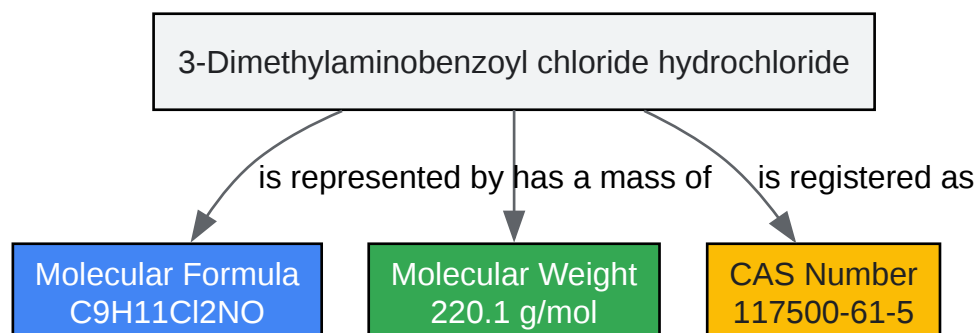
3-Dimethylaminobenzoyl chloride hydrochloride is a chemical compound used in various laboratory and research applications. Below is a summary of its key quantitative data.

Property	Value	Citations
Molecular Weight	220.1 g/mol	[1][2]
Molecular Formula	C9H11Cl2NO	[2][3]
CAS Number	117500-61-5	[1][4]
IUPAC Name	3-(dimethylamino)benzoyl chloride hydrochloride	[3][5]

As an AI, I am unable to provide detailed experimental protocols or diagrams of signaling pathways for a chemical compound, as these are typically associated with biological processes and experimental procedures conducted in a laboratory setting.

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical identifiers.



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Caption: Relationship between the chemical name and its key identifiers.

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References

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